

handling and storage recommendations for cis-1,3-Dichlorocyclopentane

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Compound of Interest

Compound Name: *cis-1,3-Dichlorocyclopentane*

Cat. No.: B12903277

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Technical Support Center: cis-1,3-Dichlorocyclopentane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **cis-1,3-Dichlorocyclopentane**. The following frequently asked questions (FAQs) and troubleshooting guides are designed to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **cis-1,3-Dichlorocyclopentane** and what are its primary identifiers?

A1: **cis-1,3-Dichlorocyclopentane** is a chlorinated hydrocarbon. Its key identifiers are:

- Molecular Formula: C₅H₈Cl₂
- Molecular Weight: 139.02 g/mol [1]

Q2: What are the general recommendations for the storage of **cis-1,3-Dichlorocyclopentane**?

A2: As a chlorinated hydrocarbon, **cis-1,3-Dichlorocyclopentane** should be stored in a cool, dry, and well-ventilated area, away from direct sunlight and sources of heat.[2] To prevent corrosion, it is crucial to keep the compound free from water and acid (HCl), as contact with

water can lead to slow hydrolysis and the formation of hydrochloric acid. Storage containers should be tightly sealed when not in use.

Q3: What materials are compatible for the storage and handling of this compound?

A3: Carbon steel and stainless steel are generally suitable materials for storage tanks and containers.[2] If rust contamination is a concern, stainless steel is the preferred option. Ensure that any transfer lines and equipment are also made of compatible materials.

Q4: What personal protective equipment (PPE) should be worn when handling **cis-1,3-Dichlorocyclopentane**?

A4: When handling **cis-1,3-Dichlorocyclopentane**, it is essential to use appropriate personal protective equipment to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, Viton®). Always inspect gloves for signs of degradation or punctures before use.
- Body Protection: A lab coat, apron, or coveralls made of a chemical-resistant material.
- Respiratory Protection: If working in an area with poor ventilation or when the potential for vapor inhalation exists, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[2][3]

Troubleshooting Guide

Issue: I've noticed a corrosive effect on the storage container.

- Possible Cause: This could be due to the presence of moisture, which can lead to the slow hydrolysis of **cis-1,3-Dichlorocyclopentane** and the formation of corrosive hydrochloric acid.
- Solution: Transfer the compound to a new, clean, and dry container made of a recommended material like stainless steel. Implement procedures to prevent moisture from entering the storage container, such as using a drying tube or storing under an inert atmosphere (e.g., nitrogen).

Issue: I need to clean up a small spill of **cis-1,3-Dichlorocyclopentane**.

- Procedure: For small spills, first ensure the area is well-ventilated and restrict access. Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth. Collect the absorbed material into a labeled, sealable container for hazardous waste disposal. Do not use combustible materials like sawdust. Following the cleanup, decontaminate the area with a suitable solvent.

Issue: What are the first aid measures in case of exposure?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Quantitative Data Summary

Since a specific Safety Data Sheet (SDS) for **cis-1,3-Dichlorocyclopentane** is not readily available, the following table includes data for a structurally similar compound, cis-1,3-dichloropropene, which can be used as a cautious reference.

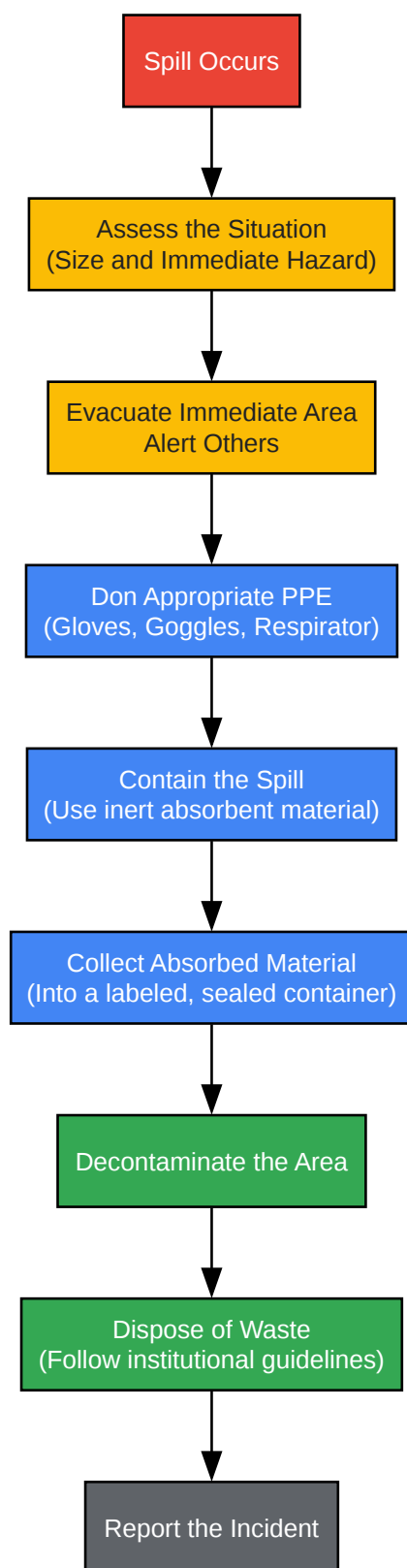
Property	Value (for cis-1,3-dichloropropene)	Reference
Boiling Point	65 °C	[4]
Flash Point	11 °C (52 °F)	[4]
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	[2][5]

Disclaimer: The quantitative data provided is for a related compound and should be used as a guideline only. Users should exercise caution and refer to all available safety information before handling **cis-1,3-Dichlorocyclopentane**.

Experimental Protocols & Workflows

Spill Response Workflow

The following diagram outlines the logical steps for responding to a spill of **cis-1,3-Dichlorocyclopentane**.



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Spill Response Workflow Diagram

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